

Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name: *1-Hydroxy-2(1H)-quinolinone*

CAS No.: *58-57-1*

Cat. No.: *B1296184*

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1-Hydroxy-2(1H)-quinolinone, also known as 1-hydroxyquinolin-2-one, is a heterocyclic compound featuring a quinoline core with a hydroxyl group on the nitrogen atom and a carbonyl group at the 2-position.[1] Its unique electronic and structural features make it a valuable intermediate in organic synthesis and a scaffold for developing novel therapeutic agents.[2][3]

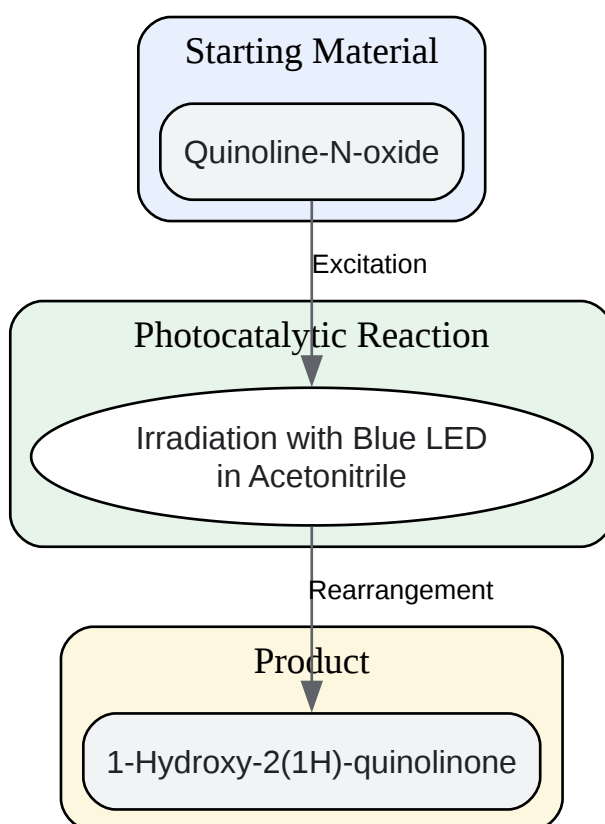
Table 1: Core Identifiers and Physicochemical Properties of **1-Hydroxy-2(1H)-quinolinone**

Identifier	Value	Source
CAS Number	58-57-1	PubChem[1]
Molecular Formula	C ₉ H ₇ NO ₂	PubChem[1]
Molecular Weight	161.16 g/mol	PubChem[1]
IUPAC Name	1-hydroxyquinolin-2-one	PubChem[1]
Synonyms	2-Hydroxyquinoline 1-oxide, Carbostyryl, 1-hydroxy-	PubChem[1]
Appearance	Off-White to Pale Orange Solid	Pharmaffiliates[4]
Storage	2-8°C, Refrigerator	Pharmaffiliates[4]

Synthesis of 1-Hydroxy-2(1H)-quinolinone

The synthesis of quinolinone derivatives can be achieved through various methods. One notable approach is the photocatalytic rearrangement of quinoline-N-oxides. This method is advantageous due to its high atom economy and reliance on a reagent-free photocatalytic mechanism.[2]

Conceptual Workflow for Photocatalytic Synthesis



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Caption: Workflow for the photocatalytic synthesis of **1-Hydroxy-2(1H)-quinolinone**.

Experimental Protocol: Photocatalytic Synthesis

The following protocol is a representative example of the synthesis of a quinolin-2(1H)-one derivative from the corresponding quinoline-N-oxide, illustrating the principles of the photocatalytic approach.

- Preparation of the Reaction Mixture: In a quartz reaction vessel, dissolve the starting quinoline-N-oxide in argon-saturated acetonitrile. The concentration of the starting material is a critical parameter that can influence the reaction rate.[2]
- Photocatalysis: Irradiate the reaction mixture with a blue LED light source at room temperature. The progress of the reaction can be monitored by taking aliquots at regular intervals and analyzing them using ^1H NMR spectroscopy.[2]

- **Work-up and Purification:** Upon completion of the reaction, the solvent is removed under reduced pressure. The resulting crude product is then purified using column chromatography on silica gel to yield the pure **1-Hydroxy-2(1H)-quinolinone**.

Spectroscopic Characterization

The structural elucidation of **1-Hydroxy-2(1H)-quinolinone** relies on a combination of spectroscopic techniques. The tautomeric equilibrium between the lactim (2-hydroxyquinoline) and lactam (2(1H)-quinolone) forms significantly influences the spectroscopic data, with the lactam form being predominant in polar solvents.^[5]

Table 2: Spectroscopic Data for **1-Hydroxy-2(1H)-quinolinone** and Related Structures

Technique	Key Observations	Reference
¹ H NMR	Aromatic protons typically appear as multiplets in the range of 7.16-7.83 ppm. The OH and NH protons show signals at approximately 12.90 and 11.18 ppm, respectively.	ResearchGate[6]
¹³ C NMR	The carbonyl carbon (C-2) and the carbon bearing the hydroxyl group (C-4 in related compounds) are typically downfield, with chemical shifts around 163.57 ppm and 162.43 ppm, respectively.	ResearchGate[6]
IR Spectroscopy	Characteristic bands include a broad O-H stretch around 3400-2800 cm ⁻¹ , a C=O stretch near 1657 cm ⁻¹ , and C=C aromatic stretches around 1508 cm ⁻¹ . [6][7]	ResearchGate[6]
Mass Spectrometry	The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (161.16 g/mol). [1]	PubChem[1]

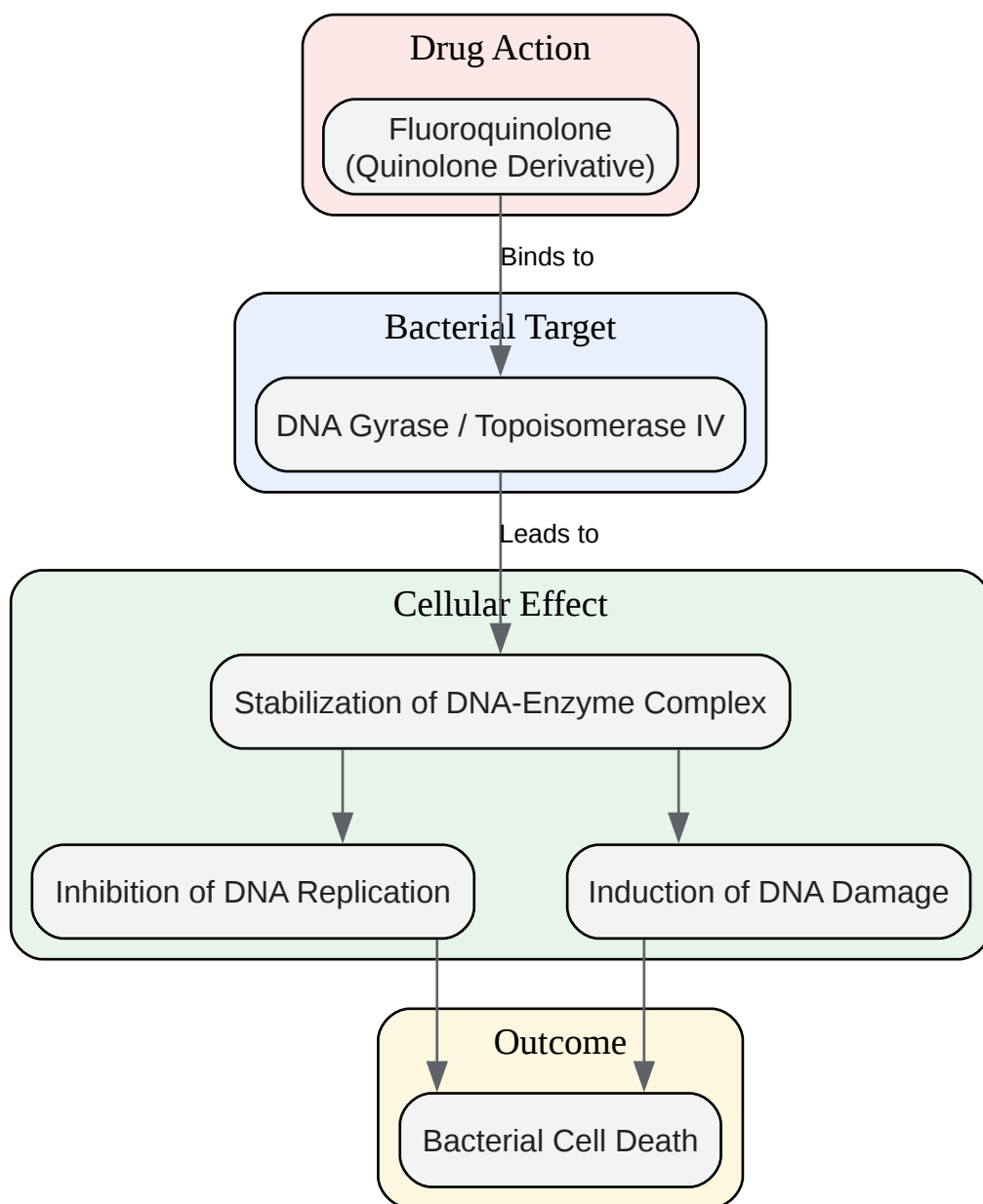
Applications in Research and Drug Development

The quinolinone scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous natural products and pharmacologically active compounds. [2] Derivatives of quinolinone exhibit a broad spectrum of biological activities, making them attractive candidates for drug discovery programs. [3][8]

Key Biological Activities of Quinolinone Derivatives:

- **Antimicrobial Agents:** Fluoroquinolones are a well-established class of antibiotics that target bacterial DNA gyrase and topoisomerase IV, leading to bacterial cell death.[9]
- **Anticancer Activity:** Certain quinolinone derivatives have demonstrated antiproliferative effects, highlighting their potential as anticancer agents.[8]
- **Antiviral and Antifungal Properties:** The quinolinone core is present in compounds with promising antiviral and antifungal activities.[10]
- **Herbicidal Activity:** Some hydroxyquinoline derivatives have been investigated for their herbicidal properties, primarily through the inhibition of photosystem II.[3]

Illustrative Mechanism of Action: Fluoroquinolone Antibiotics



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Caption: Simplified mechanism of action for fluoroquinolone antibiotics.

Conclusion

1-Hydroxy-2(1H)-quinolinone is a versatile heterocyclic compound with a rich chemical profile and significant potential in various scientific domains. Its synthesis, characterization, and application are of great interest to researchers in organic synthesis, medicinal chemistry, and

materials science. A comprehensive understanding of its properties and reactivity is crucial for leveraging this scaffold to develop novel molecules with desired functionalities.

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